

The Acidity of Sulfanilic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sulfanilic acid

CAS No.: 97675-28-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the acid dissociation constant (pKa) of **sulfanilic acid** (4-aminobenzenesulfonic acid) in aqueous solutions. This document consolidates key data, outlines detailed experimental protocols for pKa determination, and presents visual diagrams to illustrate the underlying chemical principles and workflows.

Executive Summary

Sulfanilic acid is an important organic compound, widely utilized as a precursor in the synthesis of azo dyes, sulfa drugs, and other specialty chemicals.^{[1][2]} Its utility is deeply rooted in its physicochemical properties, particularly its acid-base behavior in aqueous media. As a zwitterionic molecule, containing both a strongly acidic sulfonic acid group and a weakly basic amino group, its state of ionization is highly dependent on pH. A precise understanding of its pKa value is critical for reaction optimization, formulation development, and predicting its physiological interactions. This guide provides a definitive overview of the pKa of **sulfanilic acid**, supported by experimental methodologies.

pKa Values of Sulfanilic Acid

Sulfanilic acid is characterized by two pKa values, corresponding to the deprotonation of the sulfonic acid group (-SO₃H) and the protonated amino group (-NH₃⁺). However, due to the zwitterionic nature of the molecule in its solid state and in neutral aqueous solution, the most practically relevant and frequently cited pKa value relates to the equilibrium of the anilinium ion. The sulfonic acid group is highly acidic, with a pKa often estimated to be less than 1.

The pKa for the dissociation of the protonated amino group is consistently reported in the range of 3.23 to 3.25 at 25°C.

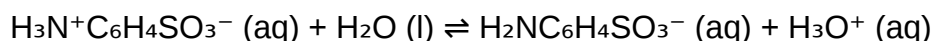
Parameter	Reported Value	Temperature (°C)	Reference
pKa	3.24	25	[3][4][5][6]
pKa	3.23	25	[1][7]
pKa	3.25	25	[8]
pKa	3.232	25	[9]

Acid-Base Chemistry and Zwitterionic Nature

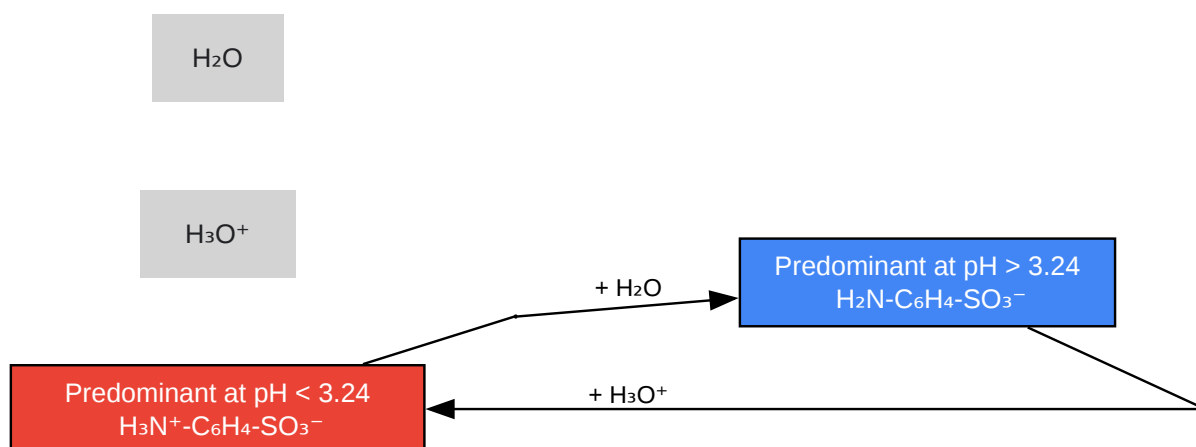
In the solid state and near neutral pH in aqueous solution, **sulfanilic acid** exists predominantly as a zwitterion (H₃N⁺C₆H₄SO₃⁻).^{[2][8]} This internal salt is formed as the highly acidic sulfonic acid group protonates the basic amino group. This structure explains its high melting point and low solubility in organic solvents.

The primary equilibrium of interest in most applications is the dissociation of the proton from the anilinium group (-NH₃⁺), which acts as a weak acid.

Equilibrium Reaction:



The pKa value of ~3.24 corresponds to this equilibrium. At a pH below this value, the cationic form (protonated amine) predominates. Above this pH, the anionic form (neutral amine) becomes the major species in solution.



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Figure 1: Acid-base equilibrium of **sulfanilic acid** in aqueous solution.

Experimental Protocol: pKa Determination by Potentiometric Titration

Potentiometric titration is a highly accurate and common method for determining pKa values.[2][10] The procedure involves monitoring the pH of a solution of the analyte as a titrant of known concentration is incrementally added. The pKa is determined from the resulting titration curve.

Materials and Equipment

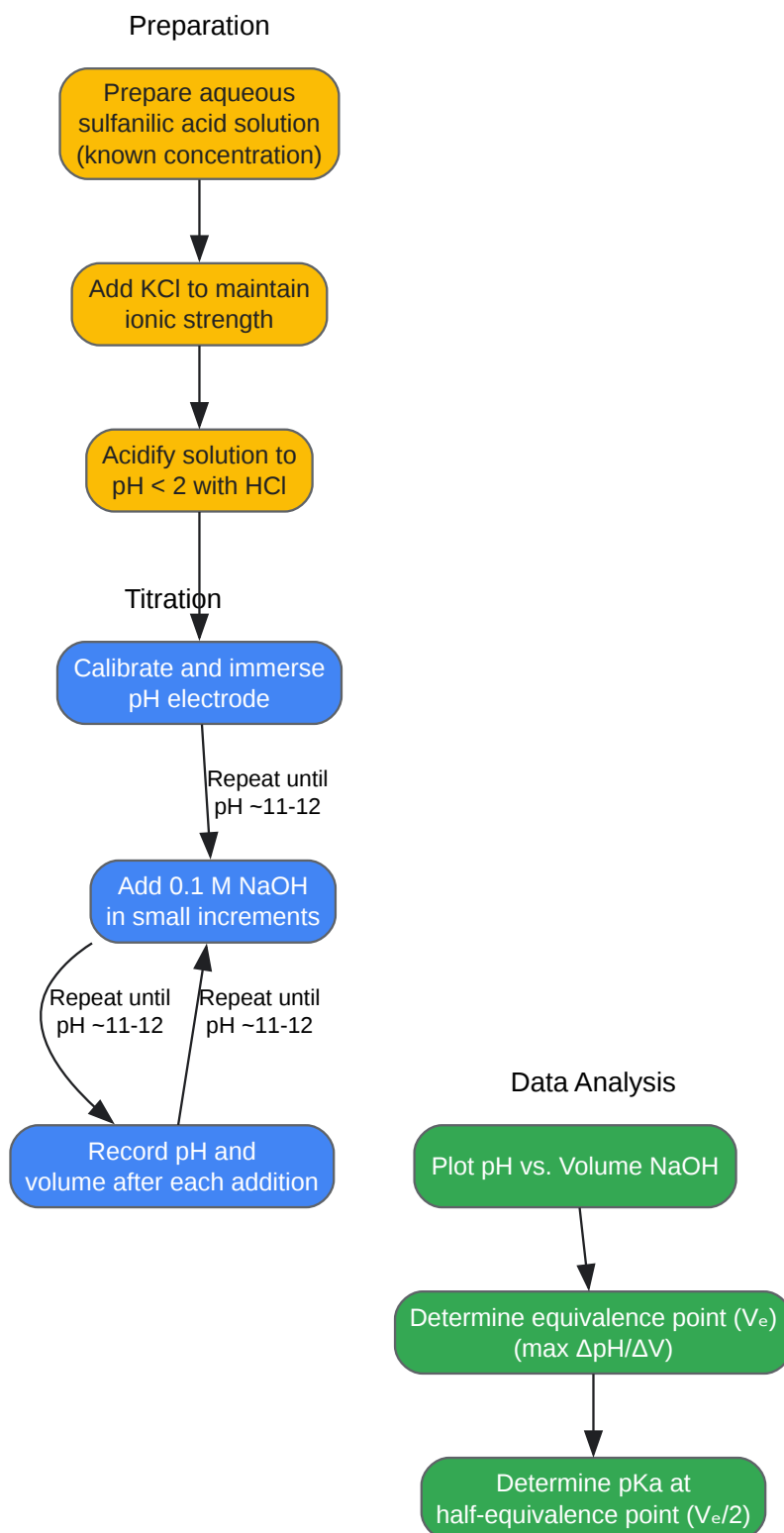
- Analyte: High-purity **sulfanilic acid**
- Titrant: Standardized 0.1 M Sodium Hydroxide (NaOH), carbonate-free
- Acidic Solution: Standardized 0.1 M Hydrochloric Acid (HCl)
- Inert Salt: Potassium Chloride (KCl) to maintain constant ionic strength
- Solvent: Deionized, CO_2 -free water
- Equipment:
 - Calibrated pH meter with a combination glass electrode

- Magnetic stirrer and stir bar
- Class A burette (25 or 50 mL)
- Volumetric flasks and pipettes
- Beaker (150 mL)

Procedure

- Solution Preparation:
 - Accurately weigh approximately 0.5-1.0 mmol of **sulfanilic acid** and dissolve it in ~50 mL of deionized water in a 150 mL beaker. Gentle warming may be required to fully dissolve the compound.
 - Add a sufficient amount of KCl to achieve a constant ionic strength (e.g., 0.1 M).
 - Place a magnetic stir bar in the beaker.
- Initial Acidification:
 - To ensure the starting point of the titration begins with the fully protonated species ($\text{H}_3\text{N}^+\text{C}_6\text{H}_4\text{SO}_3^-$), add 0.1 M HCl to the solution until the pH is stable below 2.0.
- Titration:
 - Immerse the calibrated pH electrode in the solution, ensuring the bulb is fully submerged but does not interfere with the stir bar.
 - Begin stirring at a constant, moderate speed.
 - Fill the burette with standardized 0.1 M NaOH solution.
 - Add the NaOH titrant in small, precise increments (e.g., 0.1-0.2 mL).
 - After each increment, allow the pH reading to stabilize and record both the volume of NaOH added and the corresponding pH value.

- Continue the titration until the pH reaches approximately 11-12 to ensure the entire buffer region is captured.
- Data Analysis:
 - Plot the recorded pH (y-axis) versus the volume of NaOH added (x-axis) to generate the titration curve.
 - Determine the equivalence point (V_e), which is the point of maximum slope on the curve. This can be identified visually from the inflection point or more accurately by calculating the first derivative ($\Delta\text{pH}/\Delta V$) of the curve.
 - The pH at the half-equivalence point ($V_e/2$) is equal to the pKa of the analyte.
 - $\text{pH (at } V = V_e/2) = \text{pKa}$



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References

- [1. sciresliterature.org \[sciresliterature.org\]](https://sciresliterature.org)
- [2. APPENDIX A: MEASUREMENT OF ACIDITY \(pKa\) - ECETOC \[ecetoc.org\]](https://ecetoc.org)
- [3. Titration Curve of Amino Acids - Experiment, Significance, pKa - GeeksforGeeks \[geeksforgeeks.org\]](https://www.geeksforgeeks.org)
- [4. sacbiotech.wordpress.com \[sacbiotech.wordpress.com\]](https://sacbiotech.wordpress.com)
- [5. studylib.net \[studylib.net\]](https://www.studylib.net)
- [6. repository.stcloudstate.edu \[repository.stcloudstate.edu\]](https://repository.stcloudstate.edu)
- [7. creative-bioarray.com \[creative-bioarray.com\]](https://creative-bioarray.com)
- [8. cdnsiencepub.com \[cdnsiencepub.com\]](https://cdnsiencepub.com)
- [9. appsearch.kyoto-kem.com \[appsearch.kyoto-kem.com\]](https://appsearch.kyoto-kem.com)
- [10. Development of Methods for the Determination of pKa Values - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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